

Hexanoic Acid: A Multifaceted Molecule in Research and Drug Development

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Compound of Interest

Compound Name: *Hexanoic acid*

Cat. No.: *B190745*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Hexanoic acid, a simple six-carbon saturated fatty acid, has emerged as a molecule of significant interest across various scientific disciplines. Initially recognized for its characteristic odor and role as a metabolic intermediate, recent research has unveiled its potent capabilities as a signaling molecule in plant defense and as a modulator of epigenetic mechanisms through the inhibition of histone deacetylases (HDACs). This technical guide provides a comprehensive overview of **hexanoic acid**, including its fundamental physicochemical properties, its intricate roles in biological pathways, and detailed experimental protocols for its study. This document is intended to serve as a valuable resource for researchers and professionals in drug development, agricultural science, and molecular biology, facilitating further exploration of the therapeutic and practical applications of **hexanoic acid**.

Physicochemical Properties of Hexanoic Acid

Hexanoic acid, also known as caproic acid, is a medium-chain fatty acid with the chemical formula $C_6H_{12}O_2$. A clear, oily liquid at room temperature, it is characterized by a distinctive fatty, cheesy, or waxy odor. Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	142-62-1	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21][22][23][24][25][26][27] [28][29][30]
Molecular Weight	116.16 g/mol	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21][22][23][24][25][26][27] [28][29][30]
Synonyms	Caproic acid, n-Hexanoic acid, Butylacetic acid	[1][2][3][4][5][6][7][8][9][10][11] [12][13][14][15][16][17][18][19] [20][21][22][23][24][25][26][27] [28][29][30]

Biological Significance and Signaling Pathways

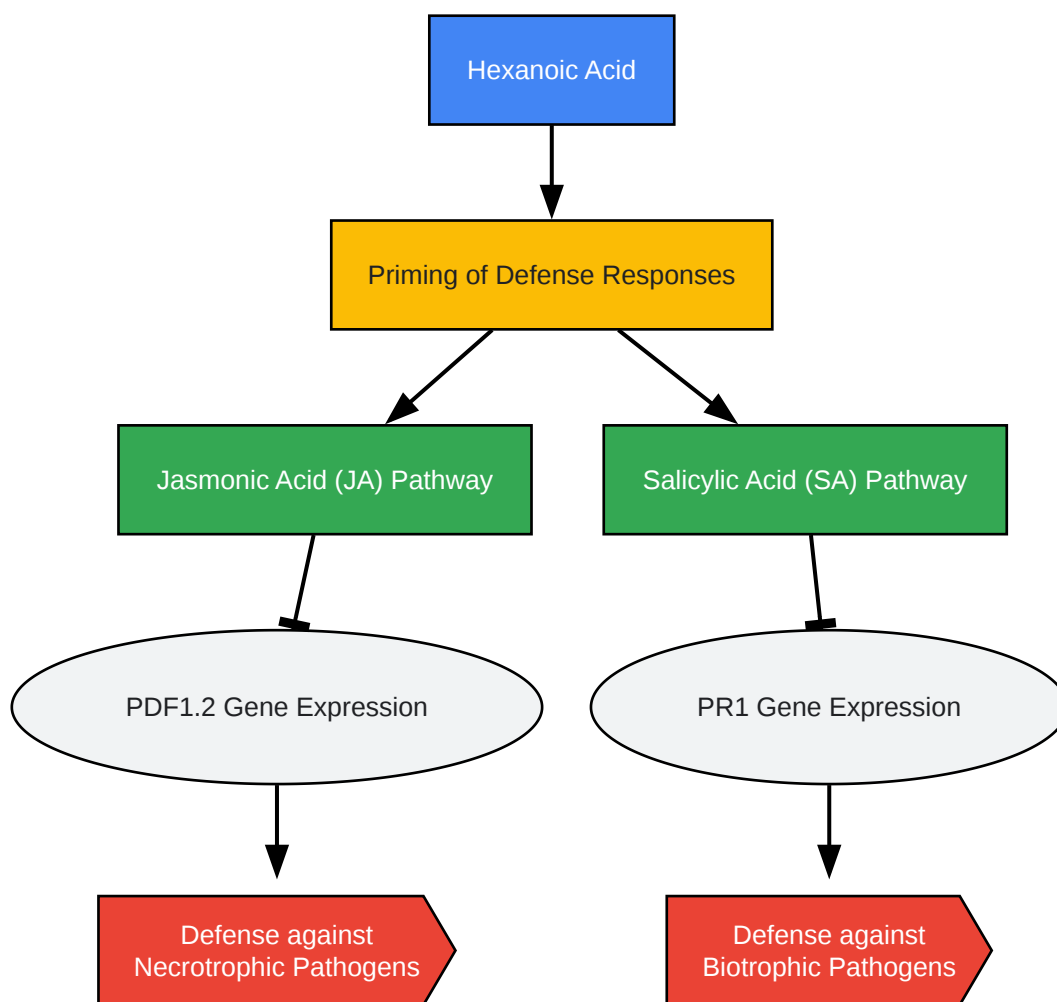
Hexanoic acid plays a crucial role in two key biological areas: as a signaling molecule in plant defense and as a histone deacetylase (HDAC) inhibitor, a mechanism with significant implications for drug development, particularly in oncology.

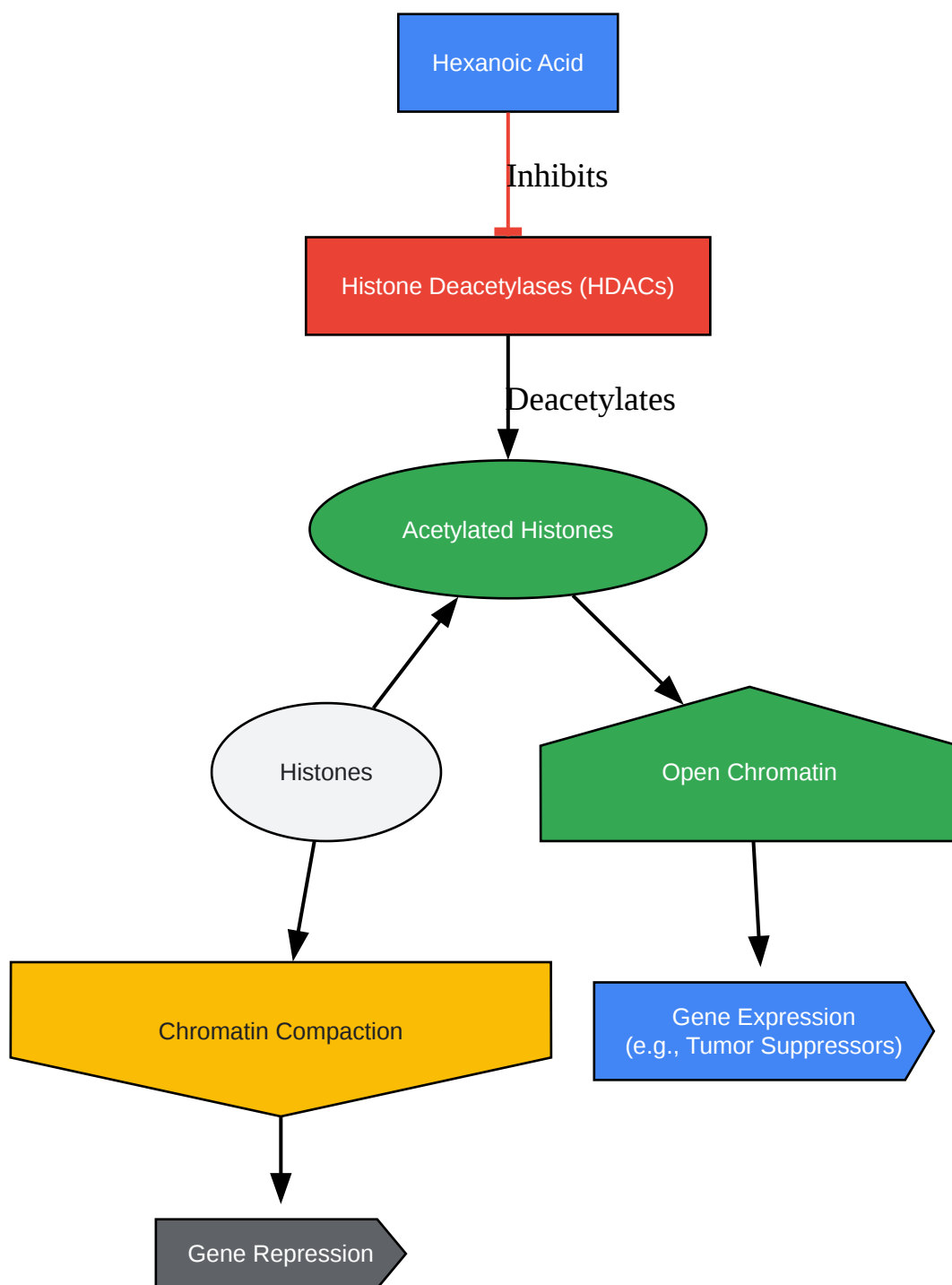
Role in Plant Defense Signaling

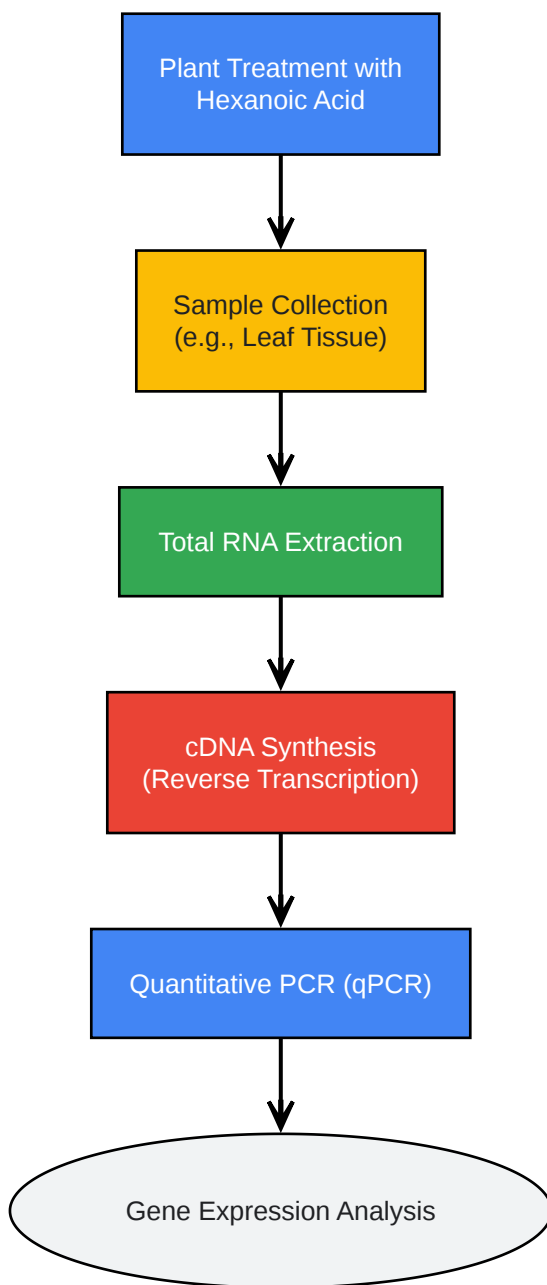
Hexanoic acid has been identified as a potent priming agent in plants, inducing a state of enhanced defense readiness against a broad spectrum of pathogens. Its application can trigger a more rapid and robust activation of defense responses upon subsequent pathogen attack. This priming effect is primarily mediated through the modulation of two key phytohormone signaling pathways: the Jasmonic Acid (JA) and Salicylic Acid (SA) pathways.

- Jasmonic Acid (JA) Pathway:** The JA pathway is crucial for defense against necrotrophic pathogens and herbivorous insects. **Hexanoic acid** treatment has been shown to prime the expression of JA-responsive genes, such as PLANT DEFENSIN 1.2 (PDF1.2).
- Salicylic Acid (SA) Pathway:** The SA pathway is central to the defense against biotrophic and hemi-biotrophic pathogens. **Hexanoic acid** can potentiate SA-mediated defense responses, leading to the increased expression of pathogenesis-related (PR) genes like PR1.

The interplay between these pathways upon **hexanoic acid** treatment allows for a versatile and potent defense response.







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